Technical Monograph: Cyclohexylmethylboronic Acid

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Compound of Interest

Compound Name:	*Cyclohexylmethylboronic Acid*
CAS No.:	*27762-64-7*
Cat. No.:	*B1589299*

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Executive Summary

Cyclohexylmethylboronic acid (CAS 27762-64-7) represents a critical class of sp^3-hybridized organoboron building blocks. Unlike its aromatic counterparts (arylboronic acids), this molecule introduces a flexible, aliphatic cyclohexylmethyl motif into drug scaffolds, often serving as a bioisostere for leucine or phenylalanine side chains in protease inhibitors.

This guide addresses the specific challenges associated with this reagent: its tendency to undergo dehydration to form boroxines (anhydrides) and the mechanistic hurdles of sp^3-sp^2 Suzuki-Miyaura cross-couplings, specifically the risk of

-hydride elimination.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Identity Verification:

- Chemical Name: (Cyclohexylmethyl)boronic acid[1][2][3]

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- CAS Number: 27762-64-7[1][2][3][4]
- Molecular Formula: C

  H

  BO

  [1][2][3][4]
- Molecular Weight: 142.00 g/mol [1][4]

Physicochemical Data Table:

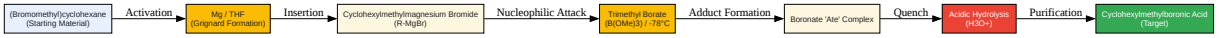
Property	Specification	Technical Note
Appearance	White to off-white powder	May appear waxy if residual solvent or hydrolysis is incomplete.
Melting Point	88–92 °C (Decomposes)	Broad range due to variable boroxine content (see Section 5).
Solubility	DMSO, Methanol, THF	Poor solubility in non-polar hydrocarbons (Hexane).
pKa	~10.5	Higher than arylboronic acids; requires stronger bases for activation.
Storage	2–8 °C, Inert Atmosphere	Hygroscopic. Store under Argon/Nitrogen to prevent protodeboronation.

Synthetic Routes & Mechanistic Insight

The synthesis of **cyclohexylmethylboronic acid** typically proceeds via a Grignard intermediate. This route is preferred over hydroboration for laboratory-scale synthesis due to the ready availability of (bromomethyl)cyclohexane.

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Mechanistic Workflow (Graphviz)



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Figure 1: Grignard-mediated synthesis pathway. Strict temperature control (-78°C) during borate addition is critical to prevent double addition (formation of borinic acids).

Reactivity Profile: The sp^3-sp^2 Suzuki-Miyaura Challenge

The primary utility of CAS 27762-64-7 is in Suzuki-Miyaura cross-coupling. However, researchers often face low yields compared to aryl-aryl couplings.

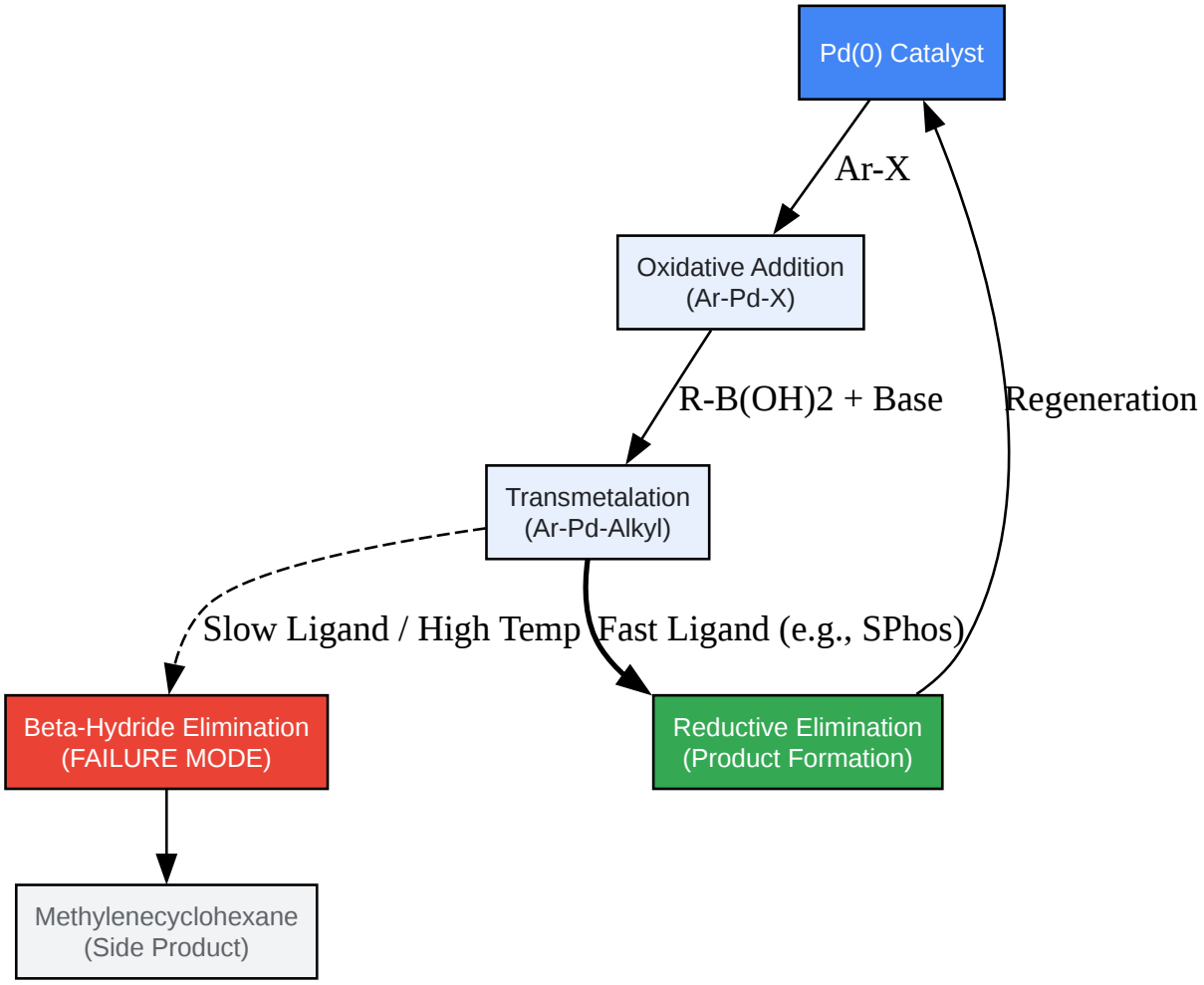
The "Beta-Hydride" Trap: Unlike arylboronic acids, **cyclohexylmethylboronic acid** possesses

-hydrogens. Upon transmetalation to Palladium, the resulting alkyl-Pd complex can undergo rapid

-hydride elimination, ejecting an alkene (methylenecyclohexane) and killing the catalytic cycle before the desired reductive elimination occurs.

Mechanistic Pathway & Failure Modes

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Figure 2: The kinetic competition between productive coupling and destructive beta-hydride elimination. Ligand choice determines the winner.

Expert Recommendation: To suppress

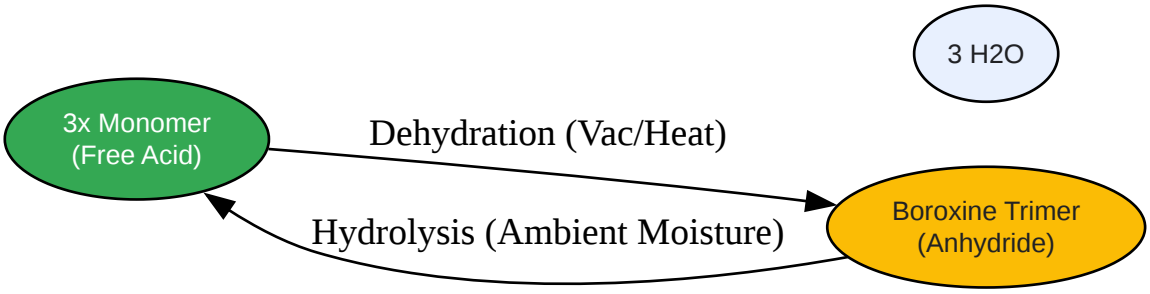
-hydride elimination, use electron-rich, bulky phosphine ligands such as SPhos or RuPhos. These ligands accelerate the reductive elimination step, favoring product formation over alkene ejection.

Handling, Stability & Stoichiometry (The Boroxine Cycle)

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A common source of experimental error with CAS 27762-64-7 is stoichiometry miscalculation due to dehydration. Boronic acids exist in equilibrium with their cyclic trimeric anhydrides (boroxines).

The Stoichiometry Trap: If you weigh 100 mg of "boronic acid," you may actually be weighing a mixture containing 30-50% boroxine. This results in an excess of boron equivalents in your reaction, which is generally acceptable, but precise kinetic studies require correction.



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Figure 3: The reversible dehydration equilibrium. Commercial samples often contain significant boroxine content.

Protocol Adjustment: Always assume the reagent is slightly "wet" or exists as a partial anhydride. For critical couplings, use 1.2 to 1.5 equivalents relative to the halide to account for this variable effective molecular weight.

Validated Experimental Protocol: sp^3-sp^2 Coupling

Objective: Coupling **Cyclohexylmethylboronic acid** with 4-bromoanisole.

Reagents:

- **Cyclohexylmethylboronic acid** (1.5 equiv)
- 4-Bromoanisole (1.0 equiv)
- Catalyst: Pd(OAc)

  (5 mol%) + SPhos (10 mol%)

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- Base: K

  PO

  (3.0 equiv)

- Solvent: Toluene/Water (10:1 v/v)

Step-by-Step Methodology:

- Degassing (Critical): Charge a reaction vial with the boronic acid, aryl halide, Pd(OAc)

  , SPhos, and K

  PO

  . Seal the vial. Evacuate and backfill with Argon three times. Oxygen promotes homocoupling and catalyst death.

- Solvent Addition: Add degassed Toluene and Water via syringe through the septum.
  - Why Water? Water is essential to dissolve the inorganic base and facilitate the formation of the reactive boronate species (Ar-B(OH)

).

- Thermal Activation: Heat the reaction block to 80–90 °C for 12–16 hours.
  - Note: Do not exceed 100 °C if possible, to minimize thermal decomposition of the alkyl boron species.

- Workup: Cool to room temperature. Dilute with Ethyl Acetate. Wash with water and brine. Dry over MgSO

  .

- Purification: Silica gel chromatography.
  - TLC Tip: The product will be non-polar.[5] The boronic acid residue will stay at the baseline.

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References

- Synthesis & Properties:**Cyclohexylmethylboronic acid** - CAS 27762-64-7.[2][3] BLD Pharm Technical Datasheet.
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